

2-Chloro-N-ethylacetamide molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloro-N-ethylacetamide

Cat. No.: B093383

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An In-Depth Technical Guide to **2-Chloro-N-ethylacetamide** for Advanced Research Applications

Executive Summary

2-Chloro-N-ethylacetamide is a halogenated amide that serves as a highly versatile and reactive intermediate in organic synthesis. Its bifunctional nature, possessing both a reactive chloroacetyl group and a secondary amide, makes it a valuable building block for the construction of more complex molecular architectures. This guide provides a comprehensive technical overview for researchers, scientists, and drug development professionals, detailing the compound's core molecular properties, a validated synthetic protocol with mechanistic insights, key applications in modern chemistry, and critical safety and handling information. The objective is to furnish a document that is not only informative but also serves as a practical resource for laboratory applications, grounded in authoritative scientific data.

Core Molecular Profile

2-Chloro-N-ethylacetamide is identified by its unique combination of a chloro-substituent on the acetyl group and an ethyl group on the amide nitrogen. This structure dictates its reactivity and physical properties.

The fundamental physicochemical properties and identifiers for **2-Chloro-N-ethylacetamide** are summarized below.

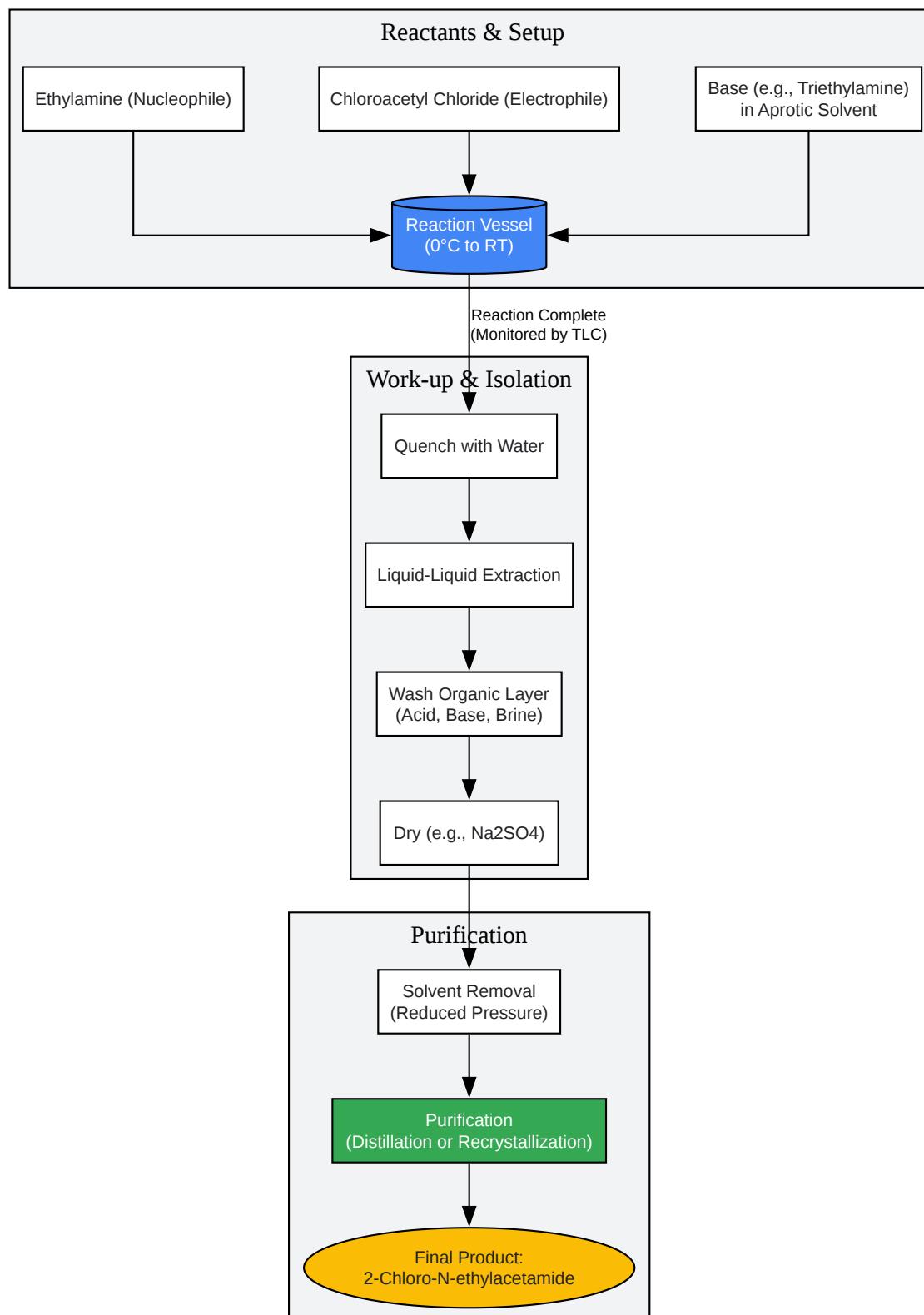
Property	Value	Source(s)
Molecular Formula	C ₄ H ₈ CINO	[1] [2] [3]
Molecular Weight	121.57 g/mol	[3]
CAS Number	105-35-1	[1] [2]
IUPAC Name	2-chloro-N-ethylacetamide	[1]
Synonyms	N-Ethyl-2-chloroacetamide, N-Ethylchloroacetamide	[1] [2]
Appearance	Colorless or yellowish liquid/solid with a pungent odor	[3]
Melting Point	129 °C (recrystallized from benzene)	[3] [4]
Boiling Point	96 °C at 13 Torr	[3]
Solubility	Sparingly soluble in water; soluble in organic solvents like alcohols and ethers	[3]

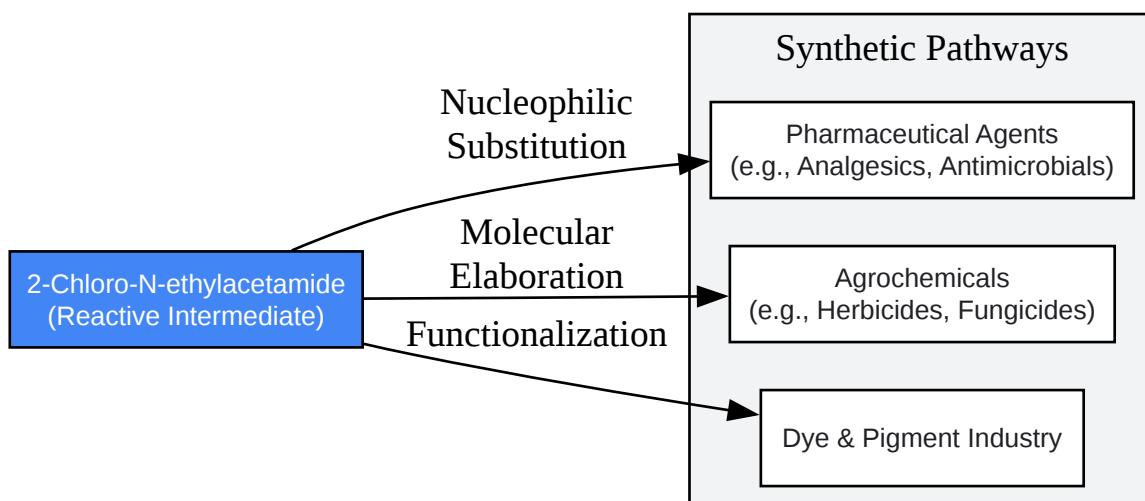
Synthesis and Mechanistic Insights

The most common and efficient synthesis of **2-Chloro-N-ethylacetamide** is achieved through the acylation of ethylamine with chloroacetyl chloride.[\[5\]](#) This reaction is a classic example of nucleophilic acyl substitution, a cornerstone of organic chemistry.

Causality of Experimental Design: The choice of reactants is deliberate. Chloroacetyl chloride is an excellent electrophile due to the electron-withdrawing effects of both the carbonyl oxygen and the chlorine atom, making the carbonyl carbon highly susceptible to nucleophilic attack. Ethylamine serves as the nucleophile. A key consideration is the management of the hydrogen chloride (HCl) byproduct, which is acidic and can protonate the starting ethylamine, rendering it non-nucleophilic. To prevent this, the reaction is typically conducted in the presence of a base (e.g., triethylamine or in a biphasic system) to neutralize the acid as it forms, thereby ensuring the reaction proceeds to completion.

Visualized Synthetic Workflow





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Sources

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